

Discovery and history of 4-(1-Chloropropan-2-yl)morpholine

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Compound of Interest

Compound Name: 4-(1-Chloropropan-2-yl)morpholine

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An In-depth Technical Guide on the Synthesis and Characteristics of Chloropropylmorpholine Isomers for Drug Development Professionals

Abstract

This technical guide delves into the synthesis and known properties of chloropropylmorpholine derivatives, compounds of interest within the field of medicinal chemistry. Due to a notable lack of specific documented history and discovery for **4-(1-Chloropropan-2-yl)morpholine** in publicly available scientific literature, this paper will focus on its closely related and better-documented isomers: 4-(2-Chloropropyl)morpholine and 4-(3-Chloropropyl)morpholine. The morpholine moiety is a significant scaffold in drug discovery, known for conferring favorable pharmacokinetic properties to bioactive molecules.^[1] This guide provides a comprehensive overview of the synthetic routes, experimental protocols, and physicochemical properties of these isomeric compounds, presented to aid researchers and scientists in drug development.

Introduction to the Morpholine Scaffold

Morpholine is a heterocyclic organic compound containing both an amine and an ether functional group.^[2] This structure imparts a unique combination of properties, including high polarity, water solubility, and a non-planar, chair-like conformation. In medicinal chemistry, the morpholine ring is often incorporated into drug candidates to enhance their aqueous solubility, improve their metabolic stability, and modulate their binding affinity to biological targets.^[3] The basic nitrogen atom of the morpholine ring can act as a hydrogen bond acceptor, while the

overall scaffold can serve as a rigid linker or a space-filling element in ligand-receptor interactions.

Synthesis of Chloropropylmorpholine Isomers

The synthesis of chloropropylmorpholine isomers typically involves the nucleophilic substitution reaction between morpholine and a suitable chloropropylating agent. The specific isomer obtained is dependent on the starting chloro-alkane.

Synthesis of 4-(2-Chloropropyl)morpholine

The synthesis of 4-(2-chloropropyl)morpholine can be achieved through the reaction of morpholine with 1,2-dichloropropane. In this reaction, one of the chlorine atoms of 1,2-dichloropropane is displaced by the secondary amine of the morpholine ring.

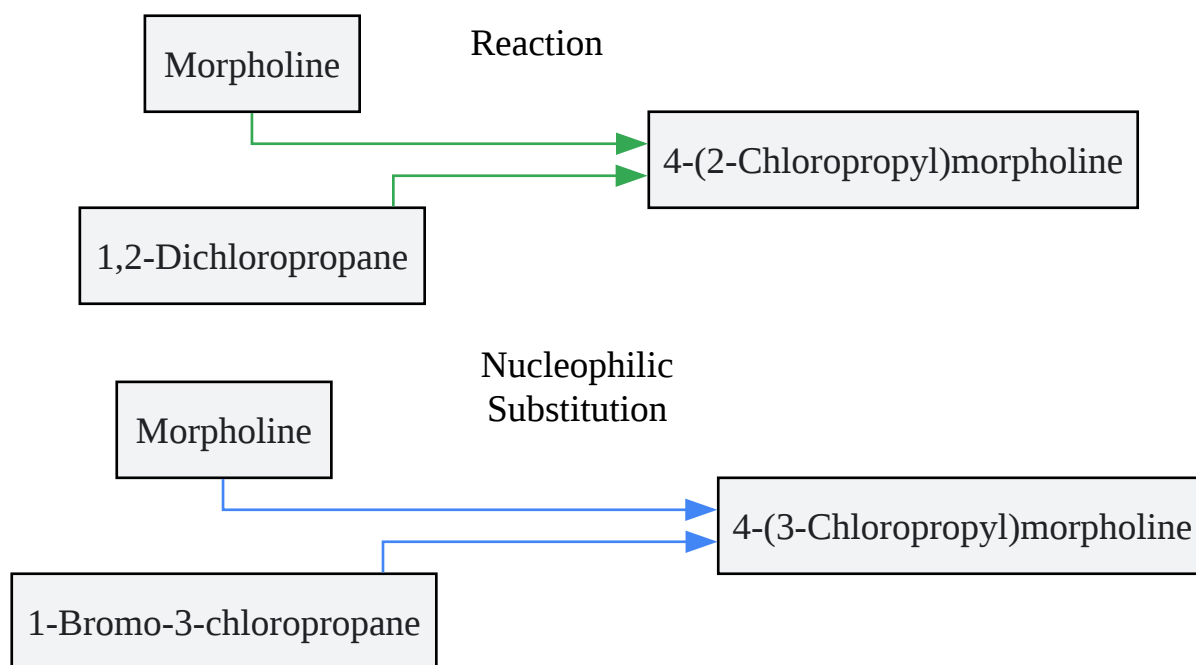
Experimental Protocol:

A general procedure for the synthesis of 4-(2-chloropropyl)morpholine involves the slow addition of 1,2-dichloropropane to a solution of morpholine, often in the presence of a base to neutralize the hydrochloric acid formed during the reaction. The reaction mixture is typically heated to drive the substitution reaction to completion.

- Materials: Morpholine, 1,2-dichloropropane, a suitable solvent (e.g., toluene or in neat conditions), and a base (e.g., triethylamine or excess morpholine).
- Procedure:
 - Morpholine is dissolved in the chosen solvent (or used neat).
 - 1,2-dichloropropane is added dropwise to the morpholine solution at a controlled temperature.
 - The reaction mixture is heated under reflux for several hours.
 - After cooling, the mixture is filtered to remove any precipitated salts (e.g., morpholine hydrochloride).

- The filtrate is then subjected to distillation under reduced pressure to isolate the 4-(2-chloropropyl)morpholine.

Below is a diagram illustrating the synthetic workflow for 4-(2-Chloropropyl)morpholine.



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References

- 1. researchgate.net [researchgate.net]
- 2. Morpholine - Wikipedia [en.wikipedia.org]
- 3. 4-(3-Chloropropyl)morpholine | CAS#:7357-67-7 | Chemsrce [chemsrc.com]
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